

An In-Depth Technical Guide to Tetramethylrhodamine-5-maleimide: Properties, Labeling, and Applications

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Compound of Interest

Compound Name: *Tetramethylrhodamine-5-maleimide*

Cat. No.: *B12378862*

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This guide provides a comprehensive technical overview of **Tetramethylrhodamine-5-maleimide** (TMRM-5-maleimide), a thiol-reactive fluorescent probe essential for researchers, scientists, and drug development professionals. We will explore its core chemical properties, the mechanism of its labeling reaction, and detailed protocols for its application, ensuring a thorough understanding of its utility in biological research.

Core Properties of Tetramethylrhodamine-5-maleimide

Tetramethylrhodamine-5-maleimide, also known as 5-TAMRA maleimide, is a fluorescent dye widely used for the modification of peptides and proteins.^{[1][2]} Its utility is centered on the specific and covalent labeling of thiol groups, primarily found in the cysteine residues of proteins.

Molecular Characteristics

A precise understanding of the molecular formula and weight is critical for accurate stoichiometric calculations in labeling experiments and for subsequent analysis of the labeled biomolecules.

Property	Value
Molecular Formula	C ₂₈ H ₂₃ N ₃ O ₅ [1] [3] [4] [5]
Molecular Weight	481.50 g/mol [1] [3] [4] [5] [6]

The structure of TMRM-5-maleimide comprises a tetramethylrhodamine fluorophore, responsible for its fluorescent properties, and a maleimide group that provides the reactivity towards thiols.

Fluorescence Properties

TMRM is a bright, orange-fluorescent dye with stable fluorescence across a range of pH values.[\[7\]](#)[\[8\]](#) These properties make it a robust tool for various fluorescence-based applications.

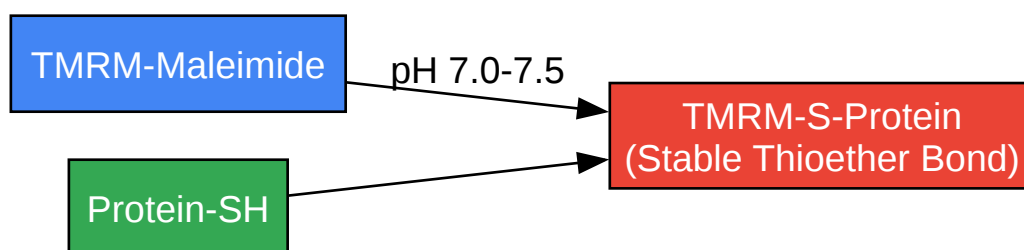
Property	Value
Excitation Maximum (λ_{ex})	~543-548 nm [3] [4]
Emission Maximum (λ_{em})	~575 nm [3] [4]

The Chemistry of Thiol-Reactive Labeling

The specificity of TMRM-5-maleimide for thiol groups is a key feature that enables targeted labeling of biomolecules.

The Thiol-Maleimide Reaction

The maleimide group reacts with the sulfhydryl group of a cysteine residue through a Michael addition reaction. This reaction is highly selective for thiols and proceeds efficiently at a near-neutral pH (7.0-7.5), forming a stable thioether bond.[\[9\]](#)[\[10\]](#)[\[11\]](#) This ensures a permanent and covalent attachment of the fluorescent dye to the target protein.



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Figure 1: Schematic of the reaction between TMRM-5-maleimide and a protein thiol group.

Experimental Protocols for Protein Labeling

The following protocols provide a detailed, step-by-step guide for the successful labeling of proteins with TMRM-5-maleimide.

Preparation of Reagents

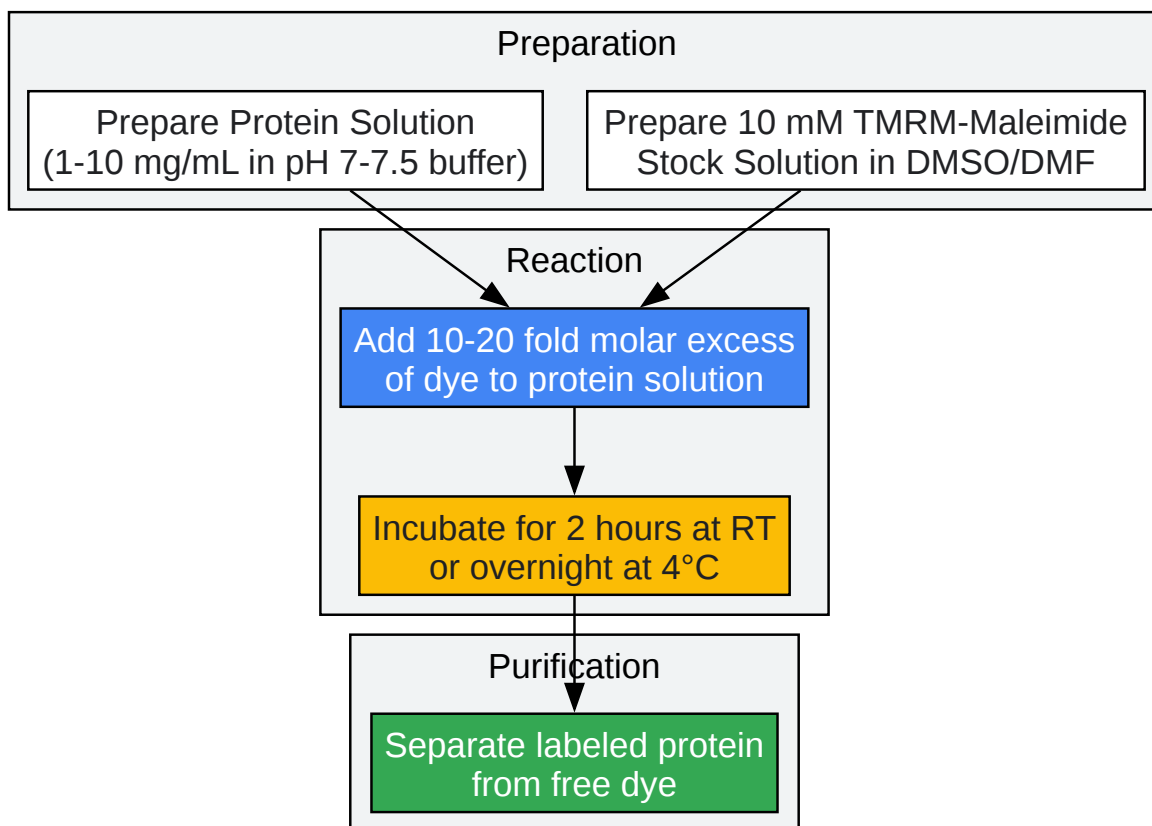
1. Protein Preparation:

- Dissolve the protein containing thiol groups in a degassed buffer at a pH of 7.0-7.5.^{[9][11][12]} Suitable buffers include PBS, Tris, or HEPES.^{[9][11][12]} The protein concentration should ideally be between 1-10 mg/mL.^{[9][12]}
- If necessary, reduce disulfide bonds to free thiols by adding an excess of a reducing agent like TCEP.^{[9][11][12]}

2. Dye Stock Solution:

- Allow the vial of TMRM-5-maleimide to warm to room temperature.
- Prepare a 10 mM stock solution by dissolving the dye in anhydrous DMSO or DMF.^{[9][11][13]}

Labeling Reaction



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Figure 2: A step-by-step workflow for protein labeling with TMRM-5-maleimide.

Procedure:

- Add a 10- to 20-fold molar excess of the TMRM-5-maleimide stock solution to the protein solution while stirring.[\[10\]](#)[\[12\]](#)[\[13\]](#)
- Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- After incubation, purify the labeled protein from the unreacted dye using methods such as gel filtration, dialysis, or HPLC.[\[9\]](#)[\[11\]](#)

Determination of Degree of Labeling (DOL)

The DOL, which is the average number of dye molecules per protein, can be determined spectrophotometrically. This involves measuring the absorbance of the labeled protein at 280 nm (for the protein) and at the absorbance maximum of the dye (~543 nm).

Applications in Scientific Research

The stable and bright fluorescence of TMRM makes it a valuable tool in a wide range of applications:

- **Fluorescence Microscopy:** TMRM is used to visualize the localization and dynamics of labeled proteins within live cells.
- **Flow Cytometry:** It can be used to quantify cell populations based on the expression of a specific protein.
- **Immunofluorescence:** TMRM is commonly conjugated to antibodies for immunofluorescence staining.[8]
- **Mitochondrial Membrane Potential:** As a cell-permeant cationic dye, TMRM accumulates in active mitochondria and is used to measure mitochondrial membrane potential.[14][15][16]

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